

Ro 14-9578: A Technical Guide for Studying Bacterial DNA Replication

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Compound of Interest

Compound Name: Ro 14-9578

Cat. No.: B1679445

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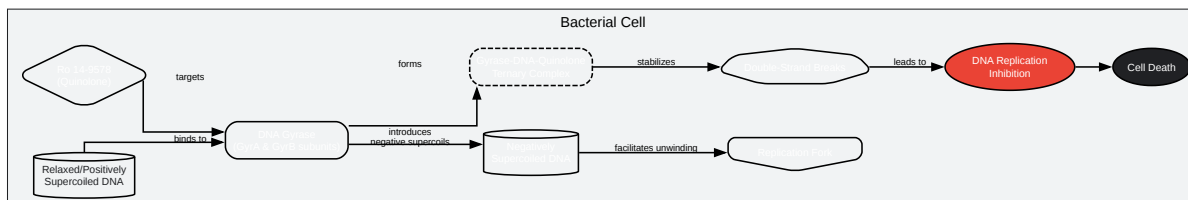
For Researchers, Scientists, and Drug Development Professionals

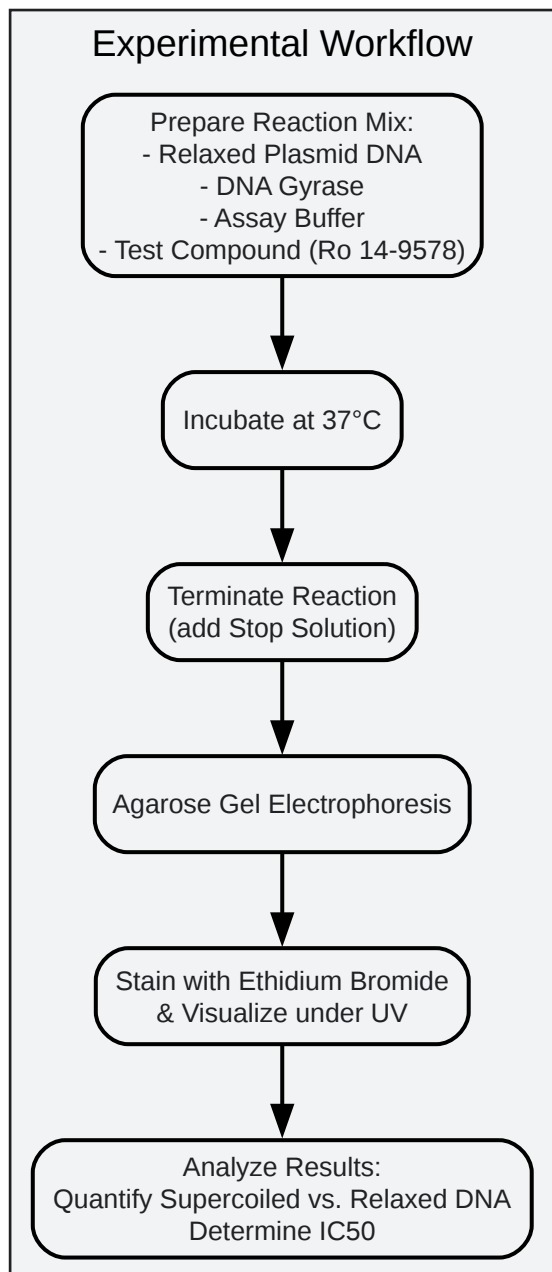
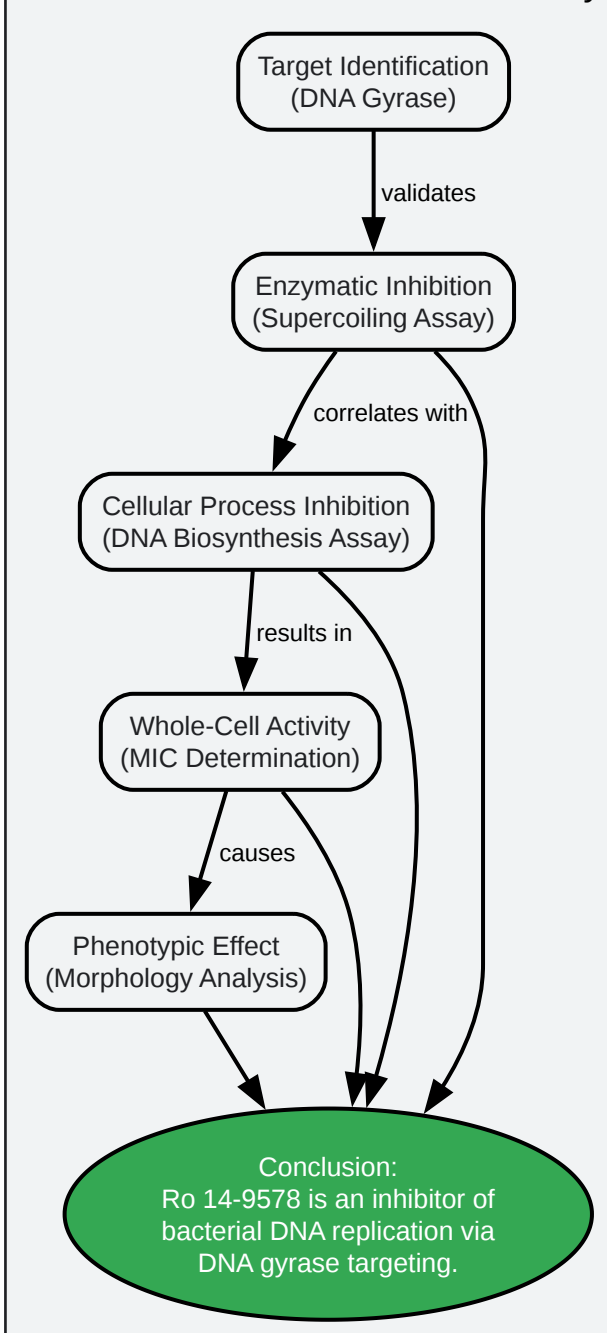
This in-depth technical guide explores the utility of **Ro 14-9578**, a tricyclic quinolone analog, as a tool for investigating bacterial DNA replication. By targeting the essential enzyme DNA gyrase, **Ro 14-9578** serves as a potent inhibitor of bacterial growth and provides a valuable molecular probe for dissecting the mechanics of DNA synthesis and topology in prokaryotes.

Core Mechanism of Action: Inhibition of DNA Gyrase

Ro 14-9578 exerts its antibacterial effect by inhibiting DNA gyrase, a type II topoisomerase crucial for bacterial DNA replication.^[1] DNA gyrase introduces negative supercoils into DNA, a process necessary to relieve the torsional stress that accumulates ahead of the replication fork. By inhibiting this supercoiling activity, **Ro 14-9578** effectively halts DNA replication, leading to cell elongation and eventual cell death.^[1] The primary site of action for quinolones like **Ro 14-9578** is the complex formed between DNA gyrase and DNA.^[1]

The following diagram illustrates the mechanism of action of **Ro 14-9578** and other quinolone antibiotics:



**Assessment of Antibacterial Activity**

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References

- 1. Monocyclic and tricyclic analogs of quinolones: mechanism of action - PMC [pmc.ncbi.nlm.nih.gov]
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